N-(2-Ethoxyphenyl)acetamide: A Comprehensive Technical Guide for Chemical Researchers

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Compound of Interest

Compound Name:	*N-(2-Ethoxyphenyl)acetamide*
CAS No.:	*581-08-8*
Cat. No.:	*B364013*

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Introduction: Unveiling a Research Chemical with Latent Potential

N-(2-Ethoxyphenyl)acetamide, also known as 2-ethoxyacetanilide or o-acetylphenetidine, is an aromatic amide with the chemical formula $C_{10}H_{13}NO_2$ and a molecular weight of 179.22 g/mol .[1] While its structural isomer, N-(4-ethoxyphenyl)acetamide (phenacetin), has a long and complex history as an analgesic and antipyretic agent, ultimately leading to its withdrawal due to toxicity concerns, **N-(2-Ethoxyphenyl)acetamide** remains a comparatively unexplored molecule.[2][3] This guide serves as an in-depth technical resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of its synthesis, characterization, and a comparative analysis of its potential biological significance in the broader context of acetamide derivatives. The conspicuous absence of extensive biological data for **N-(2-Ethoxyphenyl)acetamide** presents a unique opportunity for novel research and discovery in medicinal chemistry.

Chemical Properties and Identification

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A clear understanding of the fundamental physicochemical properties of **N-(2-Ethoxyphenyl)acetamide** is paramount for its synthesis, handling, and analysis.

Property	Value	Source
Molecular Formula	$C_{10}H_{13}NO_2$	[1]
Molecular Weight	179.22 g/mol	[1]
CAS Number	581-08-8	[1]
Appearance	White to off-white crystalline solid	
Melting Point	Not widely reported, requires experimental determination	
Solubility	Soluble in methanol	[1]
LogP	2.11670	[1]

Synthesis of N-(2-Ethoxyphenyl)acetamide: A Detailed Protocol

The synthesis of **N-(2-Ethoxyphenyl)acetamide** is most commonly achieved through the N-acylation of 2-ethoxyaniline with an appropriate acetylating agent, such as acetic anhydride. This method is a straightforward and efficient approach for laboratory-scale preparation.[4][5]

Reaction Scheme

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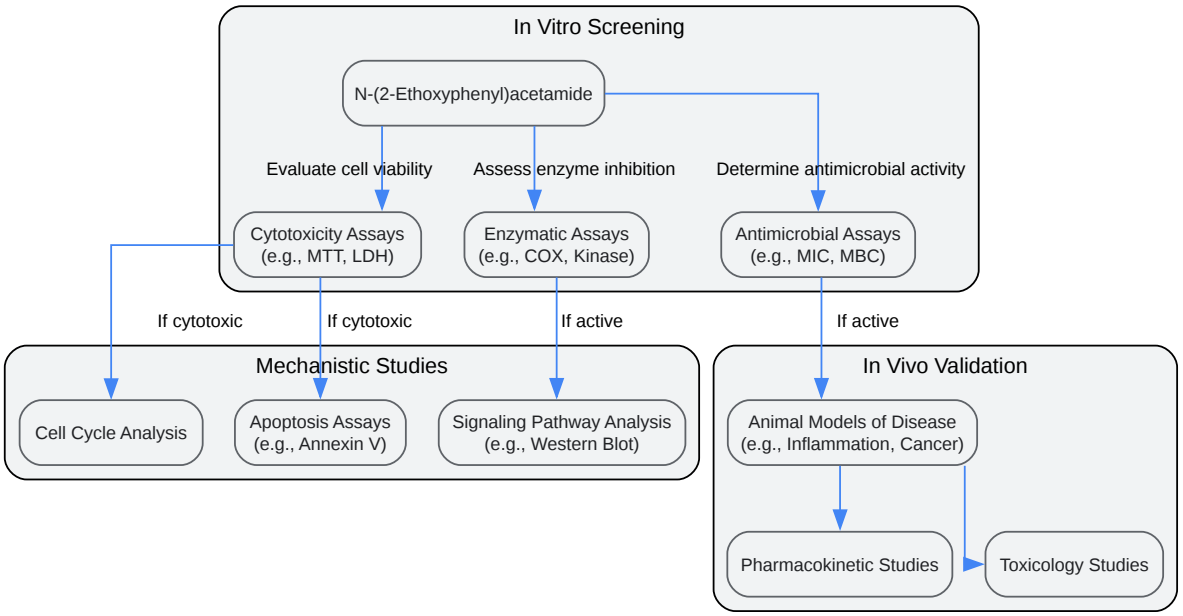

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